Safe Disposal and Handling of L-741742: A Procedural Guide

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Compound of Interest

Compound Name:	*L 741742*
CAS No.:	*156337-32-5*
Cat. No.:	*B1674072*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the operational and disposal procedures for L-741742, a potent and highly selective D_4 dopamine receptor antagonist. While specific disposal instructions for L-741742 are not explicitly detailed in publicly available safety data sheets, the following procedures are based on established best practices for the disposal of chemical waste in a laboratory setting.

Chemical and Physical Properties of L-741742

A summary of the key quantitative data for L-741742 hydrochloride is presented below. This information is critical for understanding the compound's characteristics for safe handling and storage.

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Property	Value	Source
Molecular Weight	417.38 g/mol	[1]
Formula	$C_{23}H_{25}N_2ClO \cdot HCl$	[1]
Purity	≥98%	[1]
Solubility	Soluble to 10 mM in DMSO	[1]
Storage	Store at Room Temperature	
CAS Number	874882-93-6	

General Disposal Protocol for L-741742

The following protocol outlines the recommended step-by-step procedure for the disposal of L-741742. This protocol is based on general guidelines for chemical waste management in a research environment.

1. Personal Protective Equipment (PPE) Assessment:

- Before handling L-741742, ensure appropriate PPE is worn, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile rubber).

2. Waste Segregation:

- Designate a specific, clearly labeled waste container for L-741742 and any materials contaminated with it (e.g., pipette tips, vials, contaminated gloves).
- Do not mix L-741742 waste with other chemical waste streams unless compatibility has been confirmed.

3. Small Quantities of Unused Product:

- For small residual amounts of the solid compound, it is recommended to dissolve it in a suitable solvent, such as DMSO, before transferring it to a designated chemical waste container.

4. Contaminated Materials:

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- All disposable materials that have come into contact with L-741742, such as weighing paper, pipette tips, and empty vials, should be collected in a sealed, labeled container for solid chemical waste.

5. Solutions of L-741742:

- Solutions containing L-741742 should be collected in a labeled, leak-proof container for liquid chemical waste. The solvent used (e.g., DMSO) should be clearly indicated on the label.

6. Disposal Request:

- Once the waste container is full (typically no more than 80% capacity), seal it securely.
- Follow your institution's established procedures for chemical waste pickup and disposal. This typically involves completing a waste disposal request form, providing details about the chemical composition of the waste.

7. Documentation:

- Maintain a log of the chemical waste generated, including the name of the compound, quantity, and date of disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of L-741742 in a laboratory setting.

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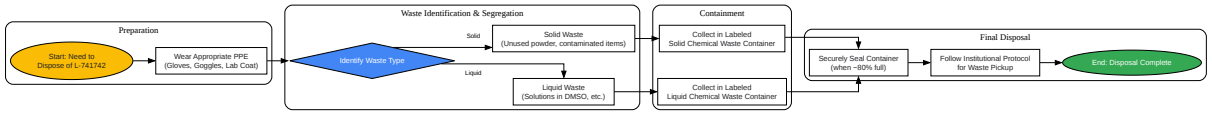

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Caption: Logical workflow for the safe disposal of L-741742.

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References

- 1. L-741,742 hydrochloride | D4 Receptors | Tocris Bioscience [tocris.com]
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